

# Chemical Identity & Source of Yuankanin

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## Compound Focus: Yuankanin

CAS No.: 77099-20-8

Cat. No.: S547638

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**Yuankanin** is a flavone glycoside. The table below summarizes its core chemical identity and natural source.

Property	Description
Chemical Name	Yuankanin (Genkwanin-5-O-primeveroside) [1]
CAS Number	77099-20-8 [1]
Molecular Formula	C <sub>27</sub> H <sub>30</sub> O <sub>14</sub> [1]
Molecular Weight	578.5 g/mol [1]
Plant Source	Primarily the herbs of <i>Daphne genkwa</i> (also known as <i>Wikstroemia genkwa</i> ) [2] [1].
Compound Type	Flavonoid Glycoside [1]

## Quantitative Analysis & Chemotaxonomic Data

**Yuankanin** serves as a **diagnostic marker** for distinguishing between closely related plant species, particularly within the Thymelaeaceae family [2]. The following table presents quantitative data from a study on Korean *Daphne* and *Wikstroemia* species, obtained using a validated UPLC-UV method [2].

Taxon	Yuankanin Content (mean $\pm$ SD, $\mu\text{g/mL}$ )	Qualitative Presence
<b>Wikstroemia genkwa</b>	562.64 $\pm$ 76.90 [2]	Exclusive marker for this species [2]
<b>Wikstroemia ganpi</b>	Not Detected [2]	Not Present [2]
<b>Wikstroemia trichotoma</b>	Not Detected [2]	Not Present [2]
<b>Daphne pseudomezereum</b>	Not Detected [2]	Not Present [2]
<b>Daphne jejudensis</b>	Not Detected [2]	Not Present [2]
<b>Daphne kiusiana</b>	Not Detected [2]	Not Present [2]

This exclusive presence in *W. genkwa* makes **yuankanin** a powerful tool for plant authentication and quality control of herbal materials [2].

## Validated UPLC-UV Analytical Protocol

The following protocol is adapted from a chemotaxonomic study that successfully quantified **yuankanin** and other flavonoids [2].

- **Instrument:** Ultra-Performance Liquid Chromatography (UPLC) system with UV detector.
- **Column:** ACQUITY UPLC HSS T3 (100 mm  $\times$  2.1 mm, 1.8  $\mu\text{m}$ ) [2].
- **Column Temperature:** 40°C [2].
- **Mobile Phase:**
  - **A:** 0.1% Formic acid in water [2].
  - **B:** 0.1% Formic acid in acetonitrile [2].
- **Gradient Elution:**
  - The specific gradient was not detailed, but the total run time was 40 minutes [2].
- **Flow Rate:** 0.4 mL $\cdot$ min<sup>-1</sup> [2].
- **Injection Volume:** 5  $\mu\text{L}$  [2].

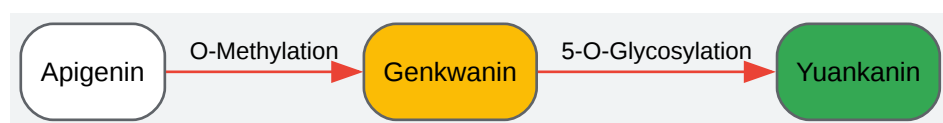
## Method Validation Data

The UPLC-UV method used for quantification was rigorously validated, demonstrating high reliability for the simultaneous analysis of **yuankanin** and five other flavonoids [2].

Validation Parameter	Result for Yuankanin
Linearity ( $R^2$ )	> 0.999 [2]
Limit of Detection (LOD)	0.01 - 0.06 $\mu\text{g/mL}$ (range for the 6 flavonoids) [2]
Limit of Quantification (LOQ)	0.02 - 0.19 $\mu\text{g/mL}$ (range for the 6 flavonoids) [2]
Precision (Intra- & Inter-day RSD)	< 1.1% [2]
Accuracy	95.9% - 104.3% [2]

## Biosynthetic Pathway and Taxonomic Significance

**Yuankanin** is a 5-glycoside derivative of genkwanin, which itself is a methylated form of apigenin [2]. Its biosynthetic pathway and structural relationship to other flavonoids underpin its chemotaxonomic value.



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## Pharmacological Relevance

**Yuankanin** is part of a group of **genkwanin glycosides** identified as major active principles in the traditional medicine *Phaleria nisidai*, which is used to treat hyperglycemia [3]. Bioactivity-guided fractionation studies pinpointed these compounds as the components responsible for improving glucose homeostasis [3]. The aglycone, **genkwanin**, has demonstrated efficacy in improving insulin resistance comparable to metformin in

pre-clinical models [3]. This suggests that **yuankanin**, as a glycoside, may act as a precursor or prodrug to the active compound genkwanin.

## Key Considerations for Researchers

- **Environmental Influence:** Be aware that ecological factors like precipitation and canopy openness can significantly affect **yuankanin** levels in plant material, although its presence remains a stable taxonomic marker [2].
- **Handling and Storage:** As a reference standard, **yuankanin** should be stored at 2-8°C. When preparing solutions, it is recommended to make aliquots and store them at -20°C for short-term use [1].

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## References

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